

Application Note: Comprehensive Characterization of O-Benzyl Posaconazole Reference Standard

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Compound of Interest

Compound Name: *Benzyl Posaconazole*

Cat. No.: *B12110426*

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Introduction & Mechanistic Context

Posaconazole is a potent, broad-spectrum azole antifungal agent that exerts its therapeutic effect by inhibiting lanosterol 14 α -demethylase, an enzyme critical for fungal cell membrane synthesis[1]. Because posaconazole is a weakly basic drug with poor aqueous solubility, its synthesis and formulation require rigorous control of process parameters[2]. The Active Pharmaceutical Ingredient (API) is manufactured via a complex, multi-step chemical synthesis involving highly reactive triazole and tetrahydrofuran intermediates[1].

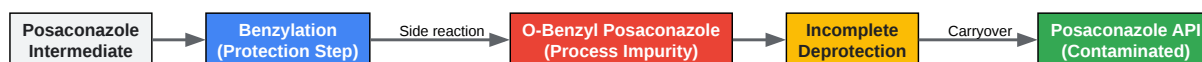
During these synthetic stages, protective group chemistry is frequently employed. Incomplete deprotection or undesired side reactions involving benzyl halides can lead to the formation of stable process-related impurities. One of the most critical of these is **O-Benzyl Posaconazole** (CAS No: 170985-86-1), where the hydroxyl group on the pentan-3-yl side chain is erroneously benzylated[3].

Regulatory agencies strictly mandate the identification, quantification, and control of such impurities to comply with ICH Q3A/B guidelines[1]. Consequently, highly pure **O-Benzyl Posaconazole** is required as a reference standard for analytical method development, method

validation (AMV), and routine Quality Control (QC) of the API[3]. This application note details a self-validating, multi-modal analytical strategy to definitively characterize this reference standard.

Synthetic Origin & Carryover Pathway

Understanding the mechanistic origin of an impurity is the first step in developing robust analytical methods to detect it. The benzylation side reaction increases the lipophilicity of the molecule, making its chromatographic behavior distinct yet challenging to separate from the main API peak without optimized methods.



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Fig 1: Synthetic origin and API carryover pathway of the O-Benzyl Posaconazole impurity.

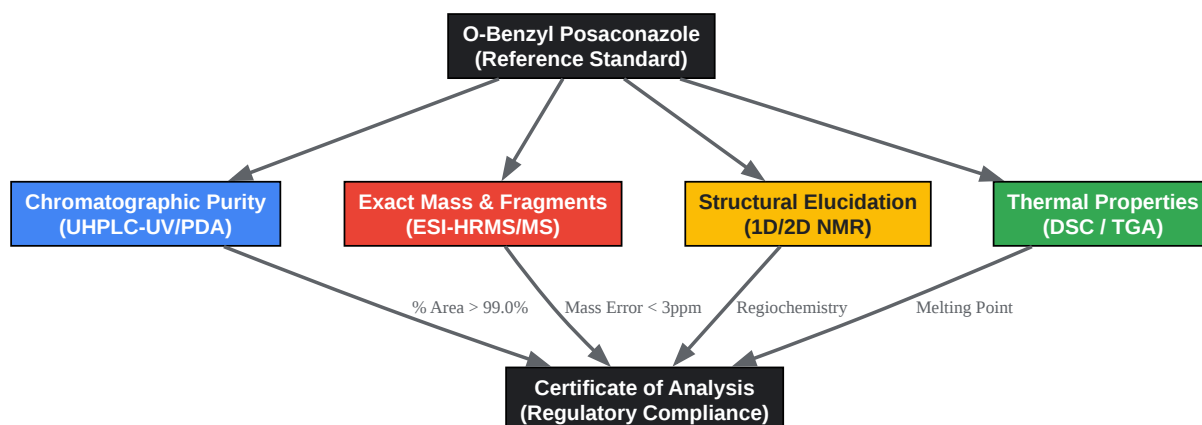
Physicochemical Properties

To establish a baseline for analytical testing, the theoretical physicochemical properties of the reference standard are summarized below.

Property	Value / Description
Chemical Name	4-(4-(4-(4-(((3R,5R)-5-((1H-1,2,4-triazol-1-yl)methyl)-5-(2,4-difluorophenyl)tetrahydrofuran-3-yl)methoxy)phenyl)piperazin-1-yl)phenyl)-1-((2S,3S)-2-(benzyloxy)pentan-3-yl)-1H-1,2,4-triazol-5(4H)-one
CAS Number	170985-86-1
Molecular Formula	C ₄₄ H ₄₈ F ₂ N ₈ O ₄
Molecular Weight	790.90 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol, Acetonitrile; Insoluble in Water

Analytical Characterization Strategy

A single analytical technique is insufficient for the certification of a reference standard. We employ an orthogonal, multi-modal workflow to guarantee both chemical purity and absolute structural identity.



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Fig 2: Multi-modal characterization workflow for O-Benzyl Posaconazole reference standard.

Experimental Protocols & Self-Validating Systems

Protocol A: Chromatographic Purity Assessment (UHPLC-UV)

Expertise & Causality: Posaconazole and its O-benzyl derivative are structurally similar, but the addition of the benzyl group significantly increases the lipophilicity of the impurity. To achieve baseline separation, a sub-2-micron C18 stationary phase is selected to maximize theoretical plates. An acidic mobile phase (pH ~3.0) is utilized to ensure the basic triazole and piperazine nitrogens remain fully protonated, preventing secondary interactions with free silanols that cause peak tailing.

Methodology:

- Column: Acquity UPLC BEH C18 (100 mm × 2.1 mm, 1.7 μm).
- Mobile Phase A: 0.1% Formic acid in Water (pH ~2.8).

- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Detection: PDA extracted at 260 nm.
- Sample Preparation: Dissolve 1.0 mg of standard in 1.0 mL of Methanol.

Table 2: UHPLC Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	80	20
1.0	80	20
7.0	30	70
9.0	10	90

| 10.0 | 80 | 20 |

Self-Validating System (SST): The protocol includes a System Suitability Test injection containing a 1:1 mixture of Posaconazole API and O-**Benzyl Posaconazole**. Validation Check: The run is only considered valid if the resolution (Rs) between the two peaks is ≥ 2.5 and the tailing factor for the impurity peak is ≤ 1.2 .

Protocol B: Exact Mass & Structural Elucidation (ESI-HRMS/MS)

Expertise & Causality: While UV detection confirms purity, High-Resolution Mass Spectrometry (HRMS) confirms molecular identity. The addition of a benzyl group (C₇H₇) replaces a proton, resulting in a net theoretical mass shift of exactly +90.0470 Da compared to Posaconazole. Positive Electrospray Ionization (ESI+) is chosen because the triazole rings readily accept protons to form stable [M+H]⁺ ions.

Methodology:

- Instrument: Q-TOF LC/MS system.
- Ionization: ESI in positive mode; Capillary voltage 3.5 kV.
- Collision Energy: Ramped from 20 eV to 40 eV for MS/MS fragmentation.
- Data Acquisition: m/z 100 to 1000.

Self-Validating System: Validation Check: The extracted exact mass must be within ≤ 3 ppm of the theoretical m/z 791.3839 $[M+H]^+$. Furthermore, the isotopic distribution pattern must yield a match score of $\geq 95\%$ against the theoretical $C_{44}H_{48}F_2N_8O_4$ model.

Protocol C: Regiochemical Confirmation via 1H NMR

Expertise & Causality: HRMS cannot definitively prove where the benzyl group is attached. Nuclear Magnetic Resonance (NMR) spectroscopy is required to pinpoint the exact regiochemistry. The O-benylation at the pentan-3-yl side chain is confirmed by the disappearance of the hydroxyl proton signal (present in the API) and the emergence of specific benzylic signals.

Methodology:

- Instrument: 500 MHz NMR Spectrometer.
- Solvent: DMSO- d_6 (provides excellent solubility and locks the signal).
- Scans: 64 scans for 1H , 1024 scans for ^{13}C .

Table 3: Key 1H NMR Diagnostic Signals for O-Benzyl Posaconazole

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.25 - 7.35	Multiplet	5H	Aromatic protons of the newly added Benzyl ring

| ~4.45 | Singlet | 2H | Benzylic –CH₂– protons | | ~8.30 | Singlet | 1H | Triazole ring proton (Internal reference) | | ~4.80 | - | OH | Hydroxyl proton (Absent, confirming O-alkylation) |

Self-Validating System: Validation Check: The integration ratio of the benzylic –CH₂– protons (singlet at ~4.45 ppm) to the highly conserved triazole proton (singlet at ~8.30 ppm) must yield a strict 2:1 ratio. Any deviation indicates incomplete benzylation or co-eluting impurities.

Conclusion

The rigorous characterization of the **3** is a non-negotiable requirement for regulatory compliance in API manufacturing[3]. By employing a self-validating matrix of UHPLC-UV for purity, HRMS for exact mass, and NMR for regiochemical assignment, analytical scientists can confidently utilize this standard for the quantification of process impurities, ensuring the safety and efficacy of the final drug product[1].

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Sources

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